

Safe Disposal of N-Methoxyanhydrovobasinediol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *N-Methoxyanhydrovobasinediol*

Cat. No.: *B1180754*

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Researchers and drug development professionals handling **N-Methoxyanhydrovobasinediol** must adhere to strict safety and disposal protocols to ensure a safe laboratory environment and prevent environmental contamination. This guide provides essential, step-by-step procedures for the proper disposal of **N-Methoxyanhydrovobasinediol**, in accordance with available safety data.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **N-Methoxyanhydrovobasinediol** is provided below. It is important to note that comprehensive data for this compound is limited, and appropriate precautions should be taken, assuming it may have hazardous properties.

Property	Data
CAS Number	125180-42-9
Molecular Formula	C ₂₁ H ₂₆ N ₂ O ₂
Molecular Weight	338.4 g/mol
Melting Point	No data available
Boiling Point	No data available
Solubility	No data available
Flammability	No data available
Auto-ignition Temperature	No data available

Disposal Procedures

The primary recommended methods for the disposal of **N-Methoxyanhydrovobasinediol** are through a licensed chemical destruction plant or by controlled incineration.^[1] Under no circumstances should this chemical be discharged into sewer systems or the environment.^[1]

Step-by-Step Disposal Protocol:

- **Collection:** Collect waste **N-Methoxyanhydrovobasinediol** in a suitable, closed, and properly labeled container.
- **Storage:** Store the sealed container in a dry, cool, and well-ventilated area, away from foodstuffs and incompatible materials.^[1]
- **Professional Disposal:** Arrange for the collection and disposal of the waste by a licensed chemical waste management company. The material should be transported to a facility capable of either:
 - **Controlled Incineration:** The substance should be incinerated with flue gas scrubbing to neutralize harmful combustion products.^[1]

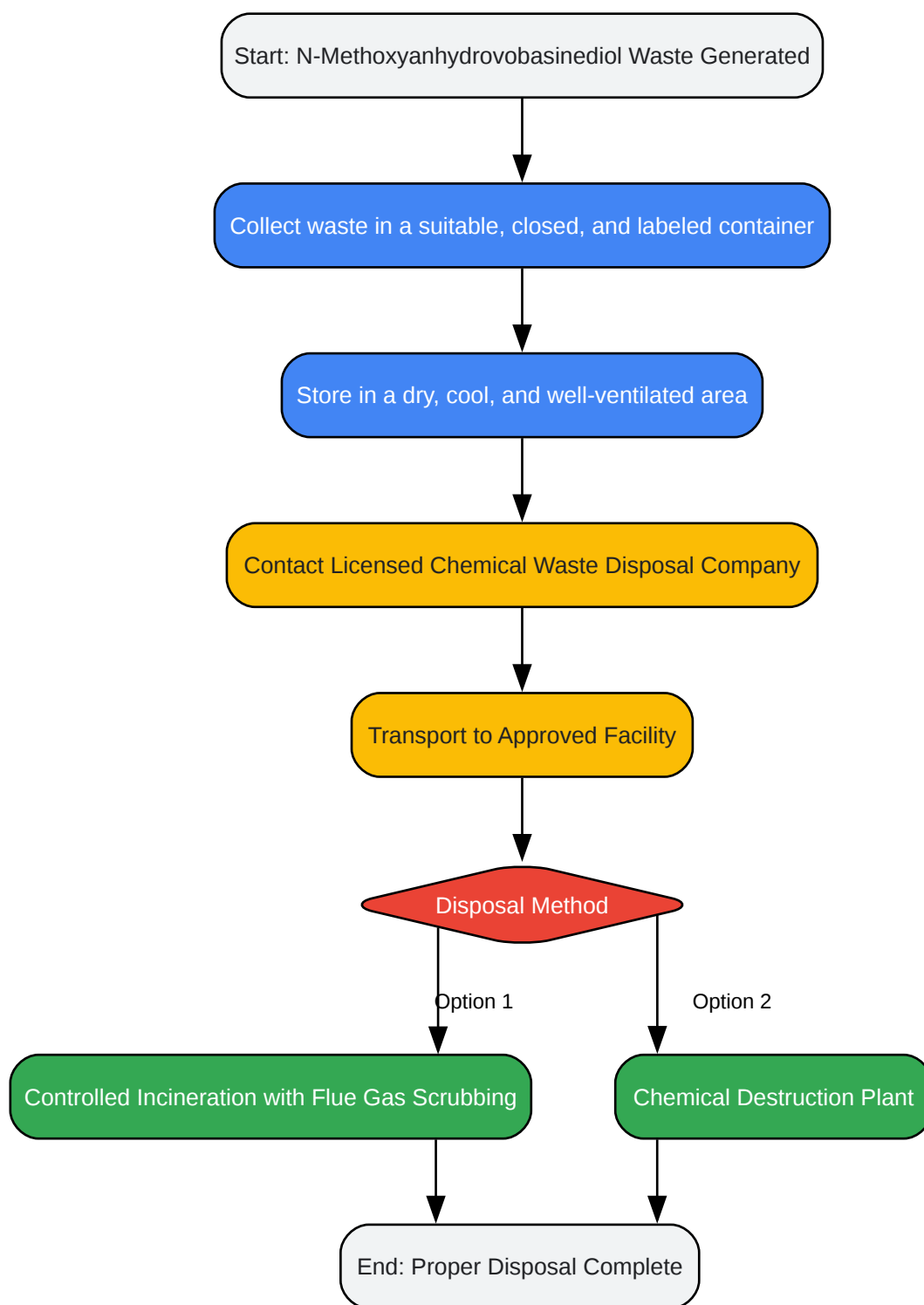
- Chemical Destruction: Alternatively, a licensed chemical destruction plant can be utilized for its disposal.^[1]
- Container Decontamination: Empty containers should be triple-rinsed (or equivalent) before recycling or reconditioning. If recycling is not an option, the packaging should be punctured to prevent reuse and disposed of in a sanitary landfill.^[1]

Handling and Safety Precautions

When handling **N-Methoxyanhydrovobasinediol**, it is crucial to work in a well-ventilated area and wear appropriate personal protective equipment (PPE), including suitable protective clothing, chemical-impermeable gloves, and eye protection to avoid contact with skin and eyes.^[1] All sources of ignition should be removed, and spark-proof tools should be used.^[1]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **N-Methoxyanhydrovobasinediol**.



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Caption: Disposal workflow for **N-Methoxyanhydrovobasinediol**.

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References

- 1. targetmol.com [targetmol.com]
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